

4-Heptanone physical and chemical properties

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An In-depth Technical Guide to 4-Heptanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Heptanone**, also known as dipropyl ketone.[1][2][3] This document is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound.

Physical and Chemical Properties

4-Heptanone is a colorless liquid with a fruity, solvent-like odor.[4] It is a ketone with the chemical formula C7H14O.[1] This compound is practically insoluble in water but soluble in organic solvents.[2][4]

Table 1: Physical Properties of 4-Heptanone



Property	Value	Source(s)
Molecular Formula	C7H14O	[1][4]
Molar Mass	114.188 g·mol−1	[1]
Appearance	Colorless liquid	[1]
Density	0.817 - 0.82 g/mL	[1]
Melting Point	-33 °C to -32.8 °C	[1]
Boiling Point	143.9 °C to 145 °C	[1]
Vapor Pressure	5 mmHg (20 °C)	[1]
Water Solubility	4.51 g/L	[3]
Refractive Index (n20/D)	1.407	
Flash Point	49 °C (closed cup)	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Heptanone**.

Table 2: Spectroscopic Information for 4-Heptanone

Spectrum Type	Description	Source(s)
1H NMR	Spectrum available	[5]
IR	Predicted IR Ion Spectrum available	[2]
Mass Spectrometry (GC)	Spectrum available	[6][7]

Chemical Reactivity and Pathways

4-Heptanone exhibits typical ketone reactivity. It can undergo nucleophilic addition and oxidation reactions.[4] As a ketone with alpha-hydrogens, it undergoes keto-enol tautomerization, forming an enol tautomer.[2][3]



The presence of alpha-hydrogens allows **4-Heptanone** to exist in equilibrium with its enol form. This tautomerism is a key aspect of its reactivity, particularly in reactions involving the alphacarbon.

Keto-Enol Tautomerism of **4-Heptanone**.

Ketones like **4-Heptanone** are generally resistant to oxidation by mild oxidizing agents.[8] Strong oxidizing agents can oxidize ketones, but this process is destructive and breaks carbon-carbon bonds.[8]

Reduction of **4-Heptanone** yields the corresponding secondary alcohol, 4-heptanol. This can be achieved using various reducing agents. While some aliphatic ketones are reduced sluggishly with sodium dithionite alone, the addition of dimethylformamide can improve conversion.[9] A common method for this reduction is the use of sodium borohydride.[10]

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Reduction of **4-Heptanone** to 4-Heptanol.

The alpha-protons of **4-Heptanone** are acidic and can be removed by a strong base to form an enolate.[11][12] This enolate is a powerful nucleophile and can react with various electrophiles at the alpha-carbon.[11] The formation of either the kinetic or thermodynamic enolate can be controlled by the choice of base and reaction conditions.[12]

Experimental Protocols

A common method for the synthesis of **4-Heptanone** is the ketonization of butyric acid, which involves the pyrolysis of its iron(II) salt.[1]

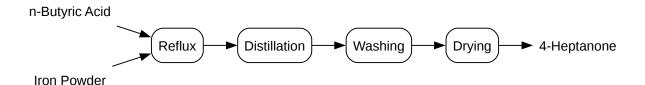
Protocol:

- A mixture of n-butyric acid and hydrogen-reduced iron powder is refluxed for 5 hours.
- The apparatus is then set up for downward distillation under a nitrogen atmosphere.



- The flask is heated strongly, and the entire distillate is collected.
- The crude product is washed with two portions of 10% sodium hydroxide solution and one portion of water.
- The resulting **4-Heptanone** is dried over anhydrous sodium sulfate, filtered, and distilled.

This method is a general procedure for preparing simple ketones from normal aliphatic carboxylic acids.[13]



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Workflow for the Synthesis of **4-Heptanone**.

The following is a general procedure for the microwave-assisted reduction of ketones using silica-supported sodium borohydride.[10]

Protocol:

- Sodium borohydride and silica gel are combined and ground to produce the supported reducing agent.
- The sodium borohydride/silica mixture is combined with **4-Heptanone** in a microwave reaction vessel and mixed thoroughly.
- The vessel is capped and irradiated in a microwave at 75% power (900 W) for 10 minutes.
- The resulting 4-heptanol is extracted from the solid support with diethyl ether and filtered.[10]

Safety and Handling



4-Heptanone is a flammable liquid and should be handled with care.[4][14] It is harmful if inhaled.[15] Appropriate personal protective equipment, including safety goggles, gloves, and respiratory protection, should be worn when handling this chemical.[16] It should be stored in a cool, dry, well-ventilated area away from sources of ignition.[14][16] In case of fire, "alcohol" foam or water spray can be used as extinguishing agents.[17]

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